

Technical Guide: Physical Properties of 4-(Cyclopentyloxy)benzaldehyde

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Compound of Interest

Compound Name: 4-(Cyclopentyloxy)benzaldehyde

Cat. No.: B066384

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the core physical properties of **4-(Cyclopentyloxy)benzaldehyde**, a versatile aromatic compound utilized as a key intermediate in the synthesis of pharmaceuticals and specialty chemicals.^[1] The data herein is compiled for use in laboratory and research settings, with a focus on clarity, accuracy, and practical application.

Core Physical and Chemical Data

4-(Cyclopentyloxy)benzaldehyde is an organic compound featuring a benzaldehyde structure substituted with a cyclopentyloxy group.^[2] This structural feature, particularly the cyclopentyl ether group, enhances its solubility in organic solvents and influences its reactivity, making it a valuable building block for creating more complex bioactive molecules.^{[1][2]} Its primary reactivity is associated with the aldehyde functional group, which readily participates in reactions like nucleophilic addition and oxidation.^[2]

Summary of Physical Properties

The following table summarizes the key quantitative physical properties of **4-(Cyclopentyloxy)benzaldehyde**. These values are critical for designing synthetic routes, planning purification procedures, and ensuring safe handling and storage.

Property	Value	Source(s)
CAS Number	164520-98-3	[1][3][4][5][6]
Molecular Formula	C ₁₂ H ₁₄ O ₂	[1][2][3][6]
Molecular Weight	190.24 g/mol	[3][7]
Appearance	Colorless to pale yellow liquid or solid; Light beige clear liquid	[1][2]
Boiling Point	322.1 ± 15.0 °C (Predicted)	[3]
Density	1.119 ± 0.06 g/cm ³ (Predicted)	[3]
Solubility	More soluble in organic solvents than in water	[2]
Storage Temperature	0–8 °C	[1][3]

Structure-Property Relationship

The molecular structure of **4-(Cyclopentyloxy)benzaldehyde** dictates its physical characteristics. The interplay between the aromatic ring, the polar aldehyde group, and the nonpolar cyclopentyloxy moiety governs its properties.

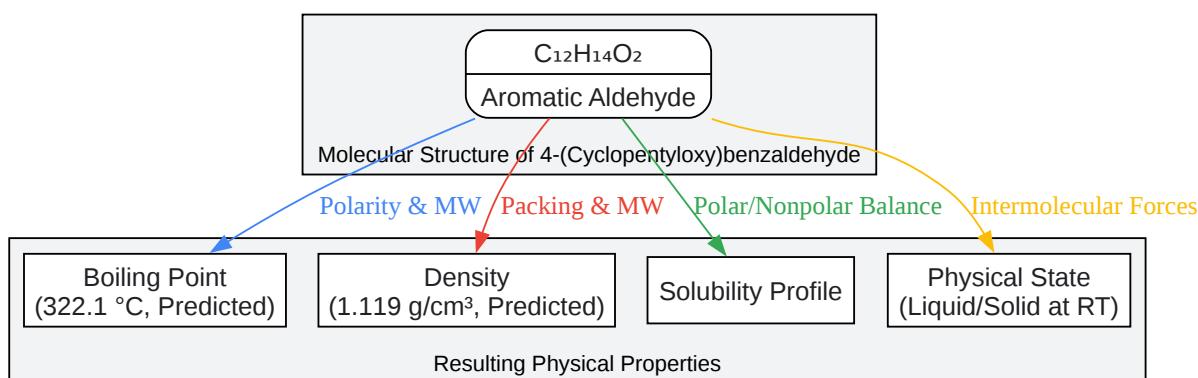


Figure 1: Structure-Property Relationship

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Caption: Structure-Property logic for **4-(Cyclopentyloxy)benzaldehyde**.

Standard Experimental Protocols

While specific experimental data for this compound's determination is not publicly detailed, the following are standard, widely accepted methodologies for ascertaining the physical properties listed above.

Melting Point Determination

The melting point is a crucial indicator of purity.^[8] Pure crystalline compounds typically exhibit a sharp melting range of 0.5-1.0°C.

- Apparatus: Capillary tube, melting point apparatus (e.g., Mel-Temp or Thiele tube), thermometer.^{[6][8]}
- Protocol:
 - A small, finely powdered sample of the dry compound is packed into a sealed-end capillary tube to a height of about 3 mm.^[9]
 - The capillary tube is placed in a heating block or oil bath adjacent to a calibrated thermometer.
 - The sample is heated rapidly to approximately 15-20°C below the expected melting point, then the heating rate is slowed to 1-2°C per minute.
 - The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
 - The temperature at which the entire sample becomes a clear liquid is recorded as the end of the melting range.^[9]

Boiling Point Determination

The boiling point is the temperature where a liquid's vapor pressure equals the surrounding atmospheric pressure.[10]

- Apparatus: Small test tube (fusion tube), a sealed-end capillary tube, thermometer, heating apparatus (e.g., Thiele tube, aluminum block).[3][4]
- Protocol:
 - A few milliliters of the liquid are placed into the small test tube.[1]
 - A capillary tube, sealed at one end, is placed inverted (open end down) into the liquid.[3][10]
 - The test tube is attached to a thermometer, ensuring the sample and the thermometer bulb are at the same level, and heated gently.[1][3]
 - As the temperature rises, air trapped in the capillary will bubble out.
 - The temperature at which a rapid and continuous stream of bubbles emerges from the capillary is noted. This is the boiling point.[3] The external barometric pressure should also be recorded for accuracy.[2]

Density Determination

Density is the mass per unit volume of a substance.[7] For a liquid, this is typically determined using gravimetric methods.

- Apparatus: Volumetric flask of a known volume (e.g., 5 or 10 mL), analytical balance.
- Protocol:
 - An empty, clean, and dry volumetric flask is accurately weighed (W_1).[7]
 - The flask is filled precisely to the calibration mark with the liquid compound.
 - The filled flask is reweighed to get the total mass (W_2).[7]

- The mass of the liquid is calculated by subtracting the initial weight from the final weight (Mass = W2 - W1).
- The density is calculated by dividing the mass of the liquid by the known volume of the flask (Density = Mass / Volume).[11]

Solubility Determination

Qualitative solubility provides insight into the polarity of a compound and is guided by the principle of "like dissolves like".[12]

- Apparatus: Small test tubes, a set of standard solvents of varying polarity (e.g., water, ethanol, diethyl ether, hexane).
- Protocol:
 - A small, measured amount of the solute (e.g., 25 mg) is placed in a test tube.[5]
 - A small volume of the solvent (e.g., 0.75 mL) is added in portions.[5]
 - The mixture is vigorously agitated after each addition.[5][13]
 - The compound is classified as "soluble" if a homogeneous solution forms. If it remains as a separate phase, it is "insoluble."
 - This process is repeated with a range of solvents to build a solubility profile. For compounds with acidic or basic groups, solubility tests in aqueous acid (5% HCl) and base (5% NaOH) can also be highly informative.[5][14]

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